Technical Guide: Solubility Profile & Handling of 4-(4-Bromobutyl)piperidine Hydrobromide

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Compound of Interest	
Compound Name:	*4-(4-bromobutyl)piperidine Hydrobromide*
CAS No.:	*1049728-90-6*
Cat. No.:	*B1597220*

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Executive Summary

This technical guide characterizes the solubility profile of **4-(4-bromobutyl)piperidine hydrobromide**, a critical bifunctional intermediate often utilized in the synthesis of acetylcholinesterase inhibitors (e.g., Donepezil derivatives).

Understanding the solubility of this compound is governed by two competing structural motifs: the ionic piperidinium hydrobromide core (highly polar, hydrophilic) and the 4-bromobutyl alkyl tail (lipophilic). This guide provides a validated framework for solvent selection during reaction planning, extraction, and recrystallization, moving beyond simple "dissolves/does not dissolve" binary data to operational thermodynamic windows.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Before establishing solubility protocols, the researcher must verify the specific salt form, as the free base behaves radically differently.

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Property	Specification
Compound Name	4-(4-Bromobutyl)piperidine Hydrobromide
CAS Number	1049728-90-6
Molecular Formula	$C_9H_{18}BrN$[1] · HBr
Molecular Weight	~301.06 g/mol (Salt form)
Structural Features	Secondary amine salt (polar head); Alkyl bromide (reactive tail).
Hygroscopicity	High (Hydrobromide salts are prone to deliquescence).

Solubility Landscape

The following matrix categorizes solvents based on their thermodynamic interaction with the hydrobromide lattice. Data is synthesized from standard isolation protocols for piperidine salts and specific patent literature regarding this intermediate.

Quantitative Solubility Matrix

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Solvent Class	Representative Solvents	Solubility Rating	Operational Application
Polar Protic	Water, Methanol	High (>100 mg/mL)	Reaction Media: Suitable for homogeneous reactions, though water may hydrolyze the alkyl bromide over time.
Polar Aprotic	DMSO, DMF, DMAc	High (>100 mg/mL)	Reaction Media: Ideal for nucleophilic substitutions (SN2) where the salt must be fully dissolved.
Lower Alcohols	Ethanol, Isopropanol	Moderate / Temp. Dependent	Recrystallization: High solubility at boiling; significantly reduced at -20°C. Ideal for purification.
Chlorinated	Dichloromethane (DCM), Chloroform	Low to Moderate	Extraction: The HBr salt is sparingly soluble; often requires conversion to free base for efficient extraction into DCM.
Ethers/Alkanes	Diethyl Ether, MTBE, Hexanes, Heptane	Insoluble (<1 mg/mL)	Anti-Solvent: Used to "crash out" the product from alcoholic solutions during purification.

Mechanistic Insight

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- The "Salting In" Effect: The ionic HBr headgroup dominates the solubility in water and methanol. The lattice energy of the crystal is overcome by the high dielectric constant of these solvents.
- The Lipophilic Drag: Unlike simple piperidine HBr, the butyl chain adds significant lipophilicity. This makes the compound slightly more soluble in alcohols (Ethanol/IPA) than its non-alkylated counterparts, but still insufficient to dissolve in non-polar alkanes.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

For validating precise solubility limits in a new solvent system.

Objective: Determine the saturation point (mg/mL) at ambient temperature (25°C).

- Preparation: Dry the crude 4-(4-bromobutyl)piperidine HBr in a vacuum oven at 40°C for 4 hours to remove surface moisture.
- Saturation: Add 500 mg of the solid to a scintillation vial. Add the target solvent in 100 µL increments, vortexing for 3 minutes between additions.
- Equilibration: Once dissolved, add excess solid until a precipitate persists. Stir at 25°C for 4 hours.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter into a pre-weighed vial.
- Evaporation: Remove solvent under reduced pressure (Rotavap) or nitrogen stream.
- Calculation:Solubility (mg/mL) = (Mass of Residue) / (Volume of Filtrate).

Protocol B: Purification via Anti-Solvent Recrystallization

The standard industry method for purifying this intermediate.

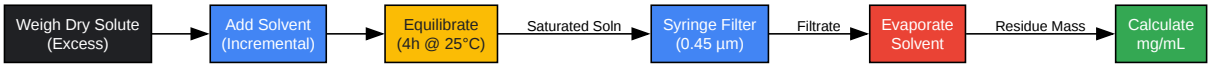
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Context: This protocol utilizes the "Moderate" solubility in Ethanol and "Insoluble" nature in Diethyl Ether.

- Dissolution: Dissolve 10 g of crude 4-(4-bromobutyl)piperidine HBr in the minimum amount of boiling Ethanol (approx. 30-50 mL).
- Filtration (Hot): If insoluble particulates remain, filter quickly while hot to remove inorganic salts.
- Nucleation: Allow the solution to cool to room temperature slowly.
- Anti-Solvent Addition: Add Diethyl Ether (or MTBE) dropwise until persistent turbidity is observed (Cloud Point).
- Crystallization: Cool the mixture to 0-4°C for 12 hours.
- Isolation: Filter the white crystalline solid under vacuum. Wash the cake with cold Ether.

Visualization of Workflows

Solubility Determination Workflow

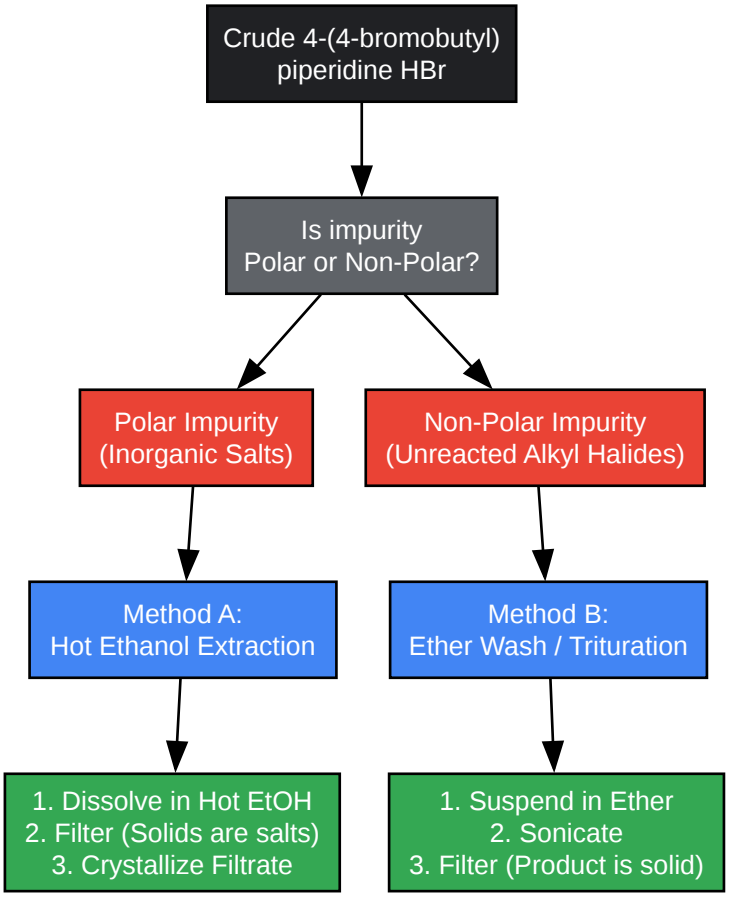


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Figure 1: Step-by-step gravimetric workflow for determining precise solubility limits.

Solvent Selection Logic for Purification

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Figure 2: Decision tree for selecting purification solvents based on impurity profile.

Handling & Stability (Hygroscopicity Warning)

The hydrobromide salt is hygroscopic. Exposure to atmospheric moisture will cause the formation of a sticky gum, complicating accurate weighing and solubility testing.

- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C.
- Handling: Weigh quickly in low-humidity environments. If the solid has clumped, dry in a vacuum desiccator over P_2O_5 before use.
- Safety: This compound is an alkylating agent and a severe irritant. Wear double nitrile gloves and handle exclusively in a fume hood.

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